

Characterization of pyrrole-based carbothioic acids

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Compound of Interest

Compound Name: *1H-Pyrrole-1-carbothioic S-acid*

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Characterization of Pyrrole-Based Carbothioic Acids: A Technical Guide

Executive Summary This technical guide provides a comprehensive analysis of pyrrole-based carbothioic acids, a class of sulfur-containing heterocycles critical to modern drug discovery. While often overshadowed by their stable amide derivatives (thioamides), the fundamental carbothioic S-acids and O-acids represent a potent, albeit reactive, chemical space. This document details the structural dynamics, synthesis protocols, and spectral characterization required to harness these intermediates for the development of antimicrobial and anticancer pharmacophores.

Structural Dynamics & Tautomerism

The characterization of pyrrole-2-carbothioic acid (

) is defined by its tautomeric equilibrium. Unlike carboxylic acids, carbothioic acids exist as a mixture of the S-acid (thiol) and O-acid (thione) forms.^[1]

- S-Acid (Thiol Form): The carbonyl is preserved (

), and the proton resides on the sulfur. This is generally the thermodynamically preferred tautomer in the gas phase and non-polar solvents due to the strength of the

bond (

) compared to

(

).

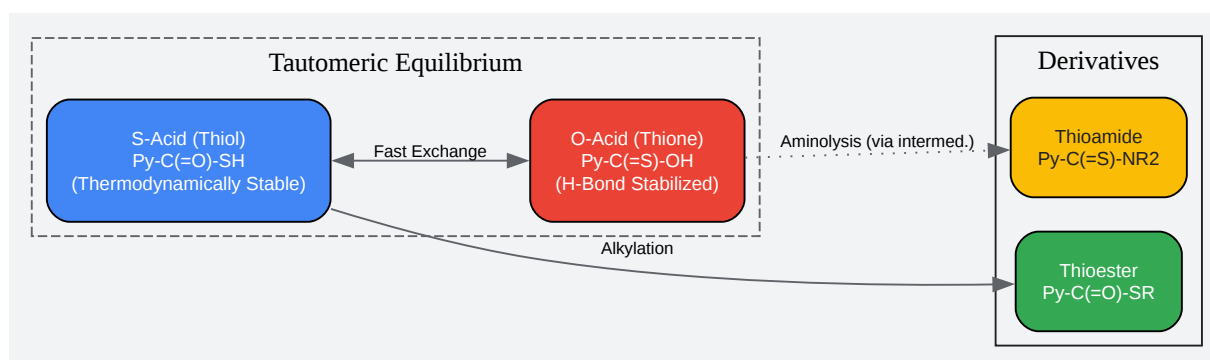
- O-Acid (Thione Form): The thiocarbonyl (

) is formed, with the proton on oxygen. In pyrrole derivatives, this form can be stabilized by intramolecular hydrogen bonding between the pyrrole

and the thione sulfur, or the hydroxyl group and the pyrrole nitrogen.

Mechanistic Implication: In drug design, the specific tautomer influences lipophilicity (

) and binding affinity. The S-acid is a potent acylating agent (thioacylation), while the O-acid motif is often sought for its metal-chelating properties in metalloenzyme inhibitors.



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Figure 1: Tautomeric equilibrium between S-acid and O-acid forms of pyrrole-2-carbothioic acid and their primary stable derivatives.

Synthesis Protocols

Due to the oxidative instability of free carbothioic acids (dimerizing to diacyl disulfides), they are rarely isolated as solids. The following protocol generates the S-acid in situ for immediate characterization or derivatization.

Protocol A: Synthesis of Pyrrole-2-Carbothioic S-Acid (In Situ)

Objective: Generation of the free acid from the stable carboxylic acid precursor.

- Activation: Dissolve Pyrrole-2-carboxylic acid (1.0 eq) in anhydrous THF under atmosphere.
- Acyl Mechanism: Add 1,1'-Carbonyldiimidazole (CDI) (1.1 eq). Stir at for 1 hour. This forms the reactive N-acylimidazole intermediate.
- Thiolation: Introduce anhydrous Sodium Hydrosulfide (NaSH) (2.0 eq) or gas. The nucleophilic attack of on the carbonyl displaces imidazole.
- Acidification: Carefully acidify with at to protonate the thiolate () to the free acid ().
 - Critical Check: The solution will turn yellow/orange. Immediate use is required to prevent oxidation.

Protocol B: Conversion to Stable Thioamides (Lawesson's Method)

Objective: Synthesis of the stable drug pharmacophore.

- Reagents: Mix Pyrrole-2-carboxamide derivatives with Lawesson's Reagent (0.5 eq) in dry toluene.
- Reflux: Heat to

for 2-4 hours.
- Purification: The

is replaced by

. Isolate via column chromatography (Hexane/EtOAc).

Structural Characterization (The Core)

Accurate characterization requires distinguishing the S-acid from the O-acid and the thioamide.

Spectroscopic Signatures

Technique	Parameter	Carbothioic S-Acid ()	Carbothioic O-Acid ()	Thioamide ()
IR ()		2550–2600 (Weak, sharp)	Absent	Absent
	1680–1710 (Strong)	Absent	Absent	
	Absent	1100–1200 (Strong)	1100–1150	
	Absent (or broad H-bond)	3300–3400 (Broad)	3150–3350 (Doublet)	
NMR (ppm)		4.0–5.5 (Broad, exchangeable)	Absent	Absent
(Pyrrole)	9.0–10.5	9.0–10.5	9.0–11.0	
NMR (ppm)	Carbonyl/Thiocarbonyl	185–195 ()	210–225 ()	180–200 ()

Expert Insight:

- IR Interpretation: The presence of the stretch at is the definitive proof of the S-acid tautomer. If this band is absent and a strong band appears, the equilibrium has shifted to the O-acid or the sample has oxidized.
- NMR Handling:

protons are acidic and undergo rapid exchange. Use anhydrous

or

without

shake to observe the signal.

X-Ray Crystallography Considerations

For stable thioamide derivatives:

- Planarity: The pyrrole ring and the thioamide group are typically coplanar to maximize π -conjugation.
- Bond Lengths:
 - C-S bond: (longer than C-N bond at 1.75 Å).
 - C=O bond (thioamide): Shortened (1.35 Å) due to strong resonance contribution, indicating significant double-bond character.

Biological Characterization & Stability[4]

Stability Profile

Free pyrrole-based carbothioic acids are prone to:

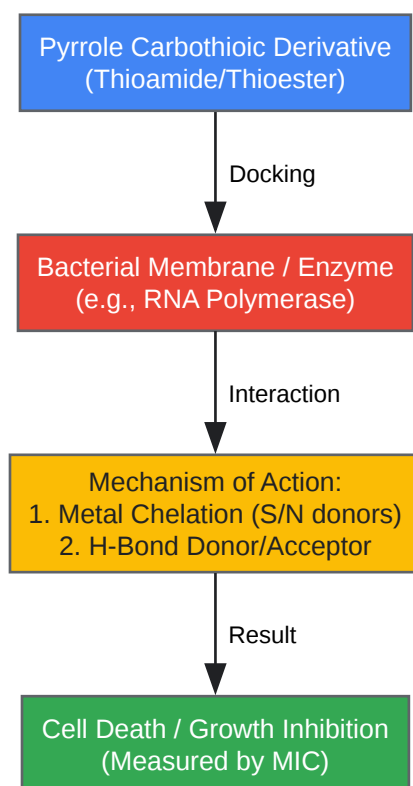
- Oxidation: Rapid conversion to diacyl disulfides () upon exposure to air.
- Hydrolysis: Reversion to pyrrole-2-carboxylic acid and in aqueous basic media.

Protocol: Store all free acid samples at

under Argon. For biological assays, convert immediately to the S-methyl ester or thioamide.

Bioactivity Workflow

Pyrrole carbothioic derivatives (specifically thioamides) exhibit potent antibacterial activity (e.g., against MRSA) by inhibiting bacterial RNA polymerase or disrupting membrane potential.



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Figure 2: Biological mechanism of action for stable pyrrole carbothioic derivatives.

References

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- Pyrrole-2-carboxylic Acid (Precursor Data). Source: PubChem / NIST. URL:[[Link](#)]

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Sources

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